

Application Notes and Protocols: FabG1-IN-1

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: *FabG1-IN-1*

Cat. No.: *B12420282*

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Introduction

FabG1 (also known as MabA) is a key enzyme in the fatty acid synthase-II (FAS-II) pathway of *Mycobacterium tuberculosis*, playing a crucial role in the biosynthesis of mycolic acids, which are essential components of the mycobacterial cell wall.^{[1][2]} Inhibition of FabG1 is a promising strategy for the development of novel anti-tuberculosis drugs.^{[3][4]} **FabG1-IN-1** is a potent and selective inhibitor of FabG1, belonging to the anthranilic acid derivative class of compounds.^{[1][2]} Accurate preparation and proper storage of **FabG1-IN-1** stock solutions are critical for obtaining reliable and reproducible results in experimental settings. This document provides detailed protocols for the preparation and storage of **FabG1-IN-1** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **FabG1-IN-1** is provided in the table below. These properties are essential for accurate stock solution preparation and for understanding the compound's behavior in experimental assays.

Property	Value
Molecular Formula	<chem>C15H10Cl2N2O3</chem>
Molecular Weight	353.16 g/mol
Appearance	White to off-white solid
Purity	≥98% (by HPLC)
Solubility (at 25°C)	DMSO: ≥50 mg/mL (≥141.6 mM)
Ethanol: ~5 mg/mL	
Water: Insoluble	
Storage (Solid)	-20°C, protected from light
Storage (Stock Solution)	-20°C or -80°C for long-term storage

Experimental Protocols

Materials

- **FabG1-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7%
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution

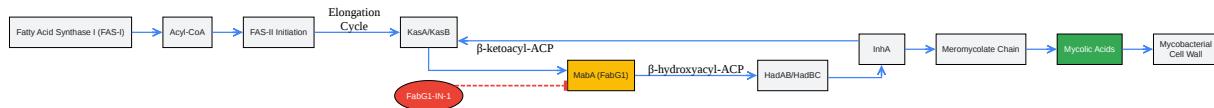
This protocol describes the preparation of a 10 mM stock solution of **FabG1-IN-1** in DMSO.

- Pre-weighing Preparation: Before opening, bring the vial of **FabG1-IN-1** to room temperature to prevent condensation of moisture onto the compound.

- Weighing: Accurately weigh a precise amount of **FabG1-IN-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.53 mg of **FabG1-IN-1**.
 - Calculation:
 - Volume of DMSO (L) = (Mass of **FabG1-IN-1** (g) / Molecular Weight (g/mol)) / Molar Concentration (mol/L)
 - Volume of DMSO (mL) = (Mass (mg) / 353.16 g/mol) / 0.01 mol/L * 1000
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **FabG1-IN-1**. For 3.53 mg, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes or cryovials.[3][5]
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5] When ready to use, thaw a single aliquot at room temperature. Any unused portion of the thawed aliquot should be discarded to maintain the integrity of the compound.

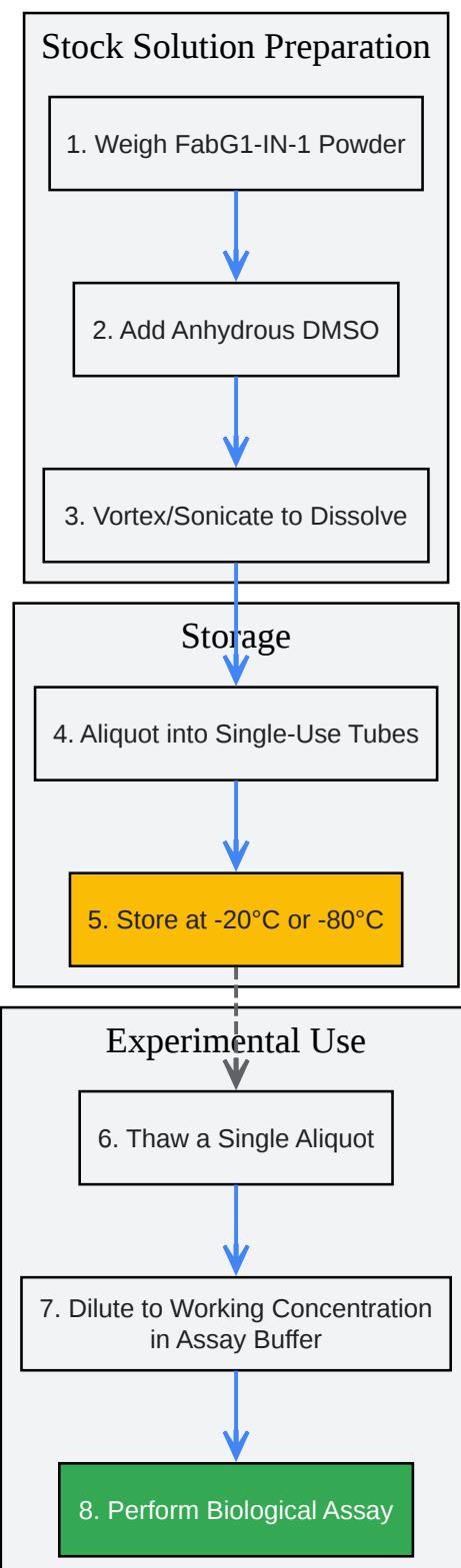
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the role of FabG1 in the mycolic acid biosynthesis pathway and the experimental workflow for preparing **FabG1-IN-1** stock solutions.



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Caption: Role of FabG1 in the Mycolic Acid Biosynthesis Pathway.



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Caption: Workflow for **FabG1-IN-1** Stock Solution Preparation and Use.

Recommendations for Use in Biological Assays

- Solvent Effects: When diluting the DMSO stock solution into aqueous assay buffers, it is crucial to ensure that the final concentration of DMSO is low enough (typically $\leq 0.5\%$) to avoid solvent-induced toxicity or artifacts in the assay.^[3]
- Precipitation: Anthranilic acid derivatives can be poorly soluble in aqueous solutions.^{[1][6]} To prevent precipitation upon dilution, it is recommended to add the DMSO stock solution to the assay buffer with vigorous mixing. Serial dilutions of the stock solution should first be made in DMSO before the final dilution into the aqueous buffer.
- Controls: Always include a vehicle control (assay buffer containing the same final concentration of DMSO) in your experiments to account for any effects of the solvent on the biological system.

Stability and Storage Summary

Form	Storage Temperature	Duration	Notes
Solid	-20°C	Up to 2 years	Store in a desiccator, protected from light.
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.
(in DMSO)	-80°C	Up to 6 months	Recommended for long-term storage.
Working Dilution	4°C	Use immediately	Prepare fresh for each experiment from a thawed aliquot.

Disclaimer: The information provided in these application notes is intended for research use only. The stability and handling of specific batches of **FabG1-IN-1** may vary. It is recommended to consult the manufacturer's product data sheet for specific handling and storage instructions. Independent validation of experimental protocols is always advised.

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